

Spectroscopic Data Guide: 4'-Fluoro-3'-nitrobiphenyl-3-carboxylic acid

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Compound of Interest

Compound Name: 4'-Fluoro-3'-nitrobiphenyl-3-carboxylic acid

CAS No.: 1280786-72-2

Cat. No.: B581399

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Compound Identity & Physicochemical Profile

- IUPAC Name: 4'-Fluoro-3'-nitro[1,1'-biphenyl]-3-carboxylic acid[1][2]
- CAS Number: 1280786-72-2[1][2][3][4]
- Molecular Formula:
[1][2][5]
- Molecular Weight: 261.21 g/mol [5]
- Appearance: Pale yellow to tan crystalline solid (Nitro-aromatics typically exhibit yellow coloration due to
transitions).[1]
- Solubility: Soluble in DMSO, DMF, Methanol, and warm Ethanol.[1] Sparingly soluble in Dichloromethane.[1] Insoluble in water (unless basified).[1]

Synthesis & Causality (The Origin of Impurities)

To understand the spectroscopic background noise, one must understand the synthesis. This compound is most efficiently accessed via a Suzuki-Miyaura Cross-Coupling reaction.[1]

Rationale: The Suzuki coupling is chosen over Stille or Negishi couplings to avoid toxic tin byproducts and to utilize the robust, commercially available boronic acid derivatives.[1]

Primary Synthetic Route[1]

- Coupling Partner A: 3-Carboxyphenylboronic acid (or 3-boronobenzoic acid).[1]
- Coupling Partner B: 4-Bromo-1-fluoro-2-nitrobenzene.[1]

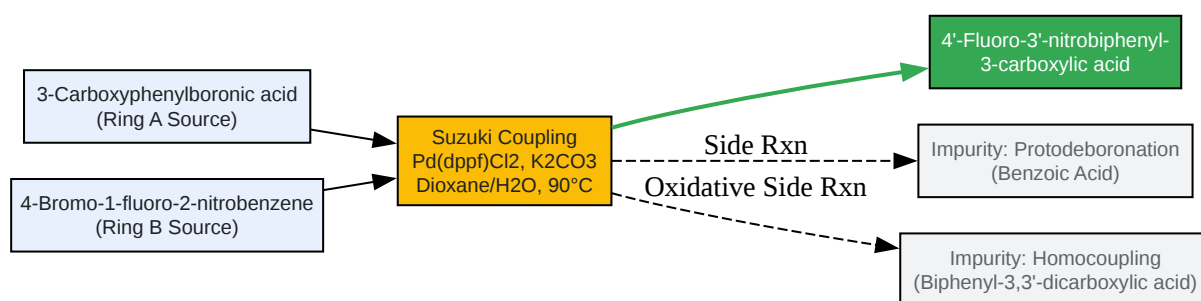
- Catalyst:

(Resistant to air oxidation).[1]

- Base:

or

(Carbonate bases prevent hydrolysis of the sensitive C-F bond compared to stronger hydroxides).



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Figure 1: Suzuki-Miyaura synthesis pathway showing primary product and potential spectroscopic impurities.

Spectroscopic Characterization (The Core)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-

is the standard solvent due to the carboxylic acid's solubility and the need to prevent exchange of the acidic proton.^[1]

1.

¹H NMR (400 MHz, DMSO-

) - Structural Assignment The spectrum is defined by two distinct spin systems (Ring A and Ring B).^[1]

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
-COOH	13.10 - 13.30	br s	-	Acidic proton; broad due to H-bonding.[1]
H-2 (Ring A)	8.20 - 8.25	t (narrow)		Isolated between COOH and biphenyl bond.[1] Most deshielded on Ring A.
H-2' (Ring B)	8.45 - 8.55	dd		Diagnostic Peak. Ortho to (strong deshielding) and meta to F.
H-6' (Ring B)	8.10 - 8.18	ddd		Ortho to biphenyl bond, para to .[1]
H-6 (Ring A)	7.95 - 8.05	dt		Ortho to biphenyl bond.[1]
H-4 (Ring A)	7.90 - 8.00	dt		Ortho to COOH. [1]
H-5' (Ring B)	7.70 - 7.80	dd		Diagnostic Peak. Large coupling to F (ortho).[1] Upfield due to F shielding.[1]
H-5 (Ring A)	7.60 - 7.68	t		Meta to both substituents on Ring A.

Critical Validation Check:

- Look for the large coupling constant (Hz) in the region of 7.70–7.80 ppm.[\[1\]](#) This confirms the H atom is ortho to the Fluorine.[\[1\]](#)
- The H-2' proton must appear significantly downfield (>8.4 ppm) due to the anisotropic effect of the adjacent nitro group.[\[1\]](#)

2.

F NMR (376 MHz, DMSO-

)

- Shift:
-115.0 to -120.0 ppm.[\[1\]](#)
- Pattern: Multiplet (typically a quartet-like structure due to coupling with H-5' and H-6' and H-2').[\[1\]](#)
- Reference: Internal standard
(
0.[\[1\]](#)0) or
-trifluorotoluene (
-63.7).[\[1\]](#)

3.

C NMR (100 MHz, DMSO-

)

- Carbonyl (C=O): ~167.0 ppm.[\[1\]](#)
- C-F Carbon (C-4'): ~154.0 ppm (doublet,

Hz).[1]

- C-NO₂ Carbon (C-3'): ~137.0 ppm (doublet,

Hz).[1]

B. Infrared (IR) Spectroscopy (ATR/KBr)

The IR spectrum provides a quick "fingerprint" validation of functional groups.[1]

Wavenumber ()	Functional Group	Mode	Notes
2800 - 3200	O-H (Acid)	Stretch	Broad "hump" characteristic of carboxylic acid dimers.
1680 - 1705	C=O[1] (Acid)	Stretch	Strong, sharp band.[1] Lower freq than esters due to conjugation.
1535 - 1550	(Asymmetric)	Stretch	Key diagnostic. Distinguishes from non-nitrated precursors.
1345 - 1360	(Symmetric)	Stretch	Paired with the 1535 band.[1]
1200 - 1250	C-F	Stretch	Strong band, often overlapping with C-O stretches.[1]

C. Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode ().[1]

- Rationale: Carboxylic acids deprotonate easily, making negative mode far more sensitive than positive mode.[1]

Fragmentation Pattern:

- Molecular Ion:

m/z.[1]

- Decarboxylation: Loss of

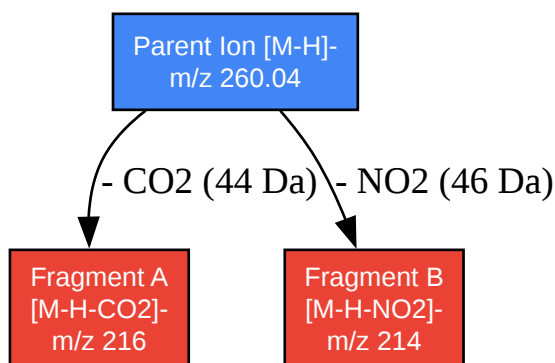
(44 Da)

m/z 216.[1]

- Nitro Loss: Loss of

(46 Da) or

is common in high-energy collisions.[1]



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Figure 2: Primary fragmentation pathways in ESI(-) Mass Spectrometry.[1]

Experimental Protocol: Sample Preparation

To ensure reproducible data, follow this self-validating protocol:

Step 1: Purity Check (TLC)

- Stationary Phase: Silica Gel

.[\[1\]](#)

- Mobile Phase: Dichloromethane : Methanol (9:[\[1\]](#)1) + 1% Acetic Acid.[\[1\]](#)
- Visualization: UV (254 nm).[\[1\]](#)
- Expectation: Product

.[\[1\]](#) Starting materials (boronic acid) usually stay at baseline or streak.[\[1\]](#)

Step 2: NMR Sample Prep

- Weigh 5-10 mg of the dry solid.[\[1\]](#)
- Add 0.6 mL DMSO-
.
- Sonicate for 30 seconds to ensure complete dissolution of the crystalline lattice.
- Filtration (Optional): If the solution is cloudy (inorganic salts from Suzuki coupling), filter through a cotton plug into the NMR tube. Note: Suspended solids cause line broadening.

References

- Suzuki-Miyaura Coupling Mechanism & Catalysts: Miyaura, N., & Suzuki, A. (1995).[\[1\]](#) Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.[\[1\]](#) [Link](#)[\[1\]](#)
- Spectroscopy of Nitro-Fluoro Aromatics: Spectroscopic Data of 4-Fluoro-3-nitrobenzoic acid (Fragment Analog). Sigma-Aldrich/Merck Technical Data.[\[1\]](#) [Link](#)[\[1\]](#)
- General NMR Prediction for Biphenyls: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). [\[1\]](#) Structure Determination of Organic Compounds. Springer.[\[1\]](#) [Link](#)[\[1\]](#)

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